

# N-Vanillyldecanamide: A Technical Examination of Pungency and Bioactivity

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## Compound of Interest

Compound Name: **N-Vanillyldecanamide**

Cat. No.: **B1677043**

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## Introduction

**N-Vanillyldecanamide** is a naturally occurring capsaicinoid found in chili peppers (*Capsicum* species). As a structural analogue of capsaicin, the primary pungent compound in chili peppers, **N-Vanillyldecanamide** contributes to the overall heat sensation and possesses a range of physiological activities. This technical guide provides an in-depth analysis of the pungency of **N-Vanillyldecanamide**, its mechanism of action through the Transient Receptor Potential Vanilloid 1 (TRPV1) channel, and the experimental protocols used to characterize its bioactivity.

## Pungency Profile of N-Vanillyldecanamide

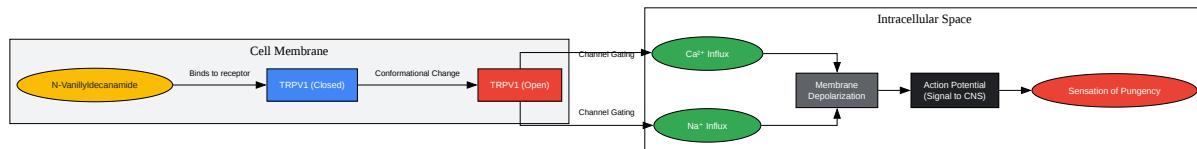
The pungency of capsaicinoids is quantified using the Scoville scale, which measures the concentration of these compounds in Scoville Heat Units (SHU). While a precise SHU value for **N-Vanillyldecanamide** is not extensively documented, its pungency can be estimated based on its structural similarity to other capsaicinoids. N-Vanillylnonanamide (also known as Nonivamide or PAVA), a closely related synthetic capsaicinoid with a nine-carbon fatty acid chain, has a reported SHU of approximately 9,200,000. Given that **N-Vanillyldecanamide** possesses a ten-carbon fatty acid chain, its pungency is expected to be in a similar range, making it a highly pungent compound. For comparison, pure capsaicin is rated at 16,000,000 SHU.

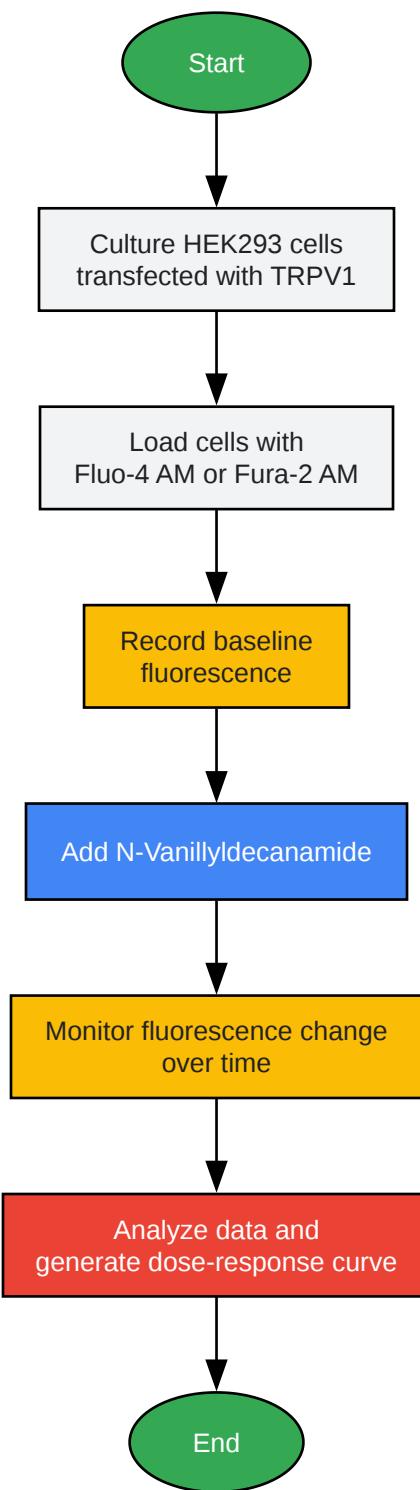
Compound	Chemical Formula	Molecular Weight (g/mol)	Scoville Heat Units (SHU)
N-Vanillyldecanamide	C18H29NO3	307.43	Estimated ~9,000,000 - 10,000,000
N-Vanillylnonanamide (Nonivamide)	C17H27NO3	293.40	~9,200,000
Capsaicin	C18H27NO3	305.41	16,000,000
Dihydrocapsaicin	C18H29NO3	307.43	16,000,000

## Mechanism of Action: TRPV1 Activation

The sensation of pungency elicited by **N-Vanillyldecanamide** and other capsaicinoids is mediated through the activation of the Transient Receptor Potential Vanilloid 1 (TRPV1) ion channel.<sup>[1][2]</sup> TRPV1 is a non-selective cation channel predominantly expressed on the sensory neurons of the peripheral nervous system.

Upon binding of **N-Vanillyldecanamide** to a specific pocket within the transmembrane domain of the TRPV1 receptor, a conformational change is induced, leading to the opening of the ion channel.<sup>[1][2]</sup> This allows an influx of cations, primarily calcium (Ca<sup>2+</sup>) and sodium (Na<sup>+</sup>), into the neuron. The resulting depolarization of the neuronal membrane generates an action potential that is transmitted to the central nervous system, where it is perceived as a burning or hot sensation.





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## References

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